

Spectroscopic Data Interpretation for 5-Oxopentanoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Oxopentanoic acid

CAS No.: 5746-02-1

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the spectroscopic data for **5-oxopentanoic acid** (also known as glutaraldehydic acid). The interpretation of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data is crucial for the structural elucidation and purity assessment of this bifunctional molecule, which serves as a versatile building block in organic synthesis.

Molecular Structure and Spectroscopic Overview

5-Oxopentanoic acid possesses both a carboxylic acid and an aldehyde functional group, which gives rise to characteristic signals in its various spectra. The molecular formula is $C_5H_8O_3$, with a molecular weight of 116.11 g/mol .^{[1][2][3]} The interpretation of its spectra allows for the unambiguous confirmation of its chemical structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **5-oxopentanoic acid**, both 1H and ^{13}C NMR provide key structural information.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **5-oxopentanoic acid** is expected to show four distinct signals corresponding to the different proton environments in the molecule.

Table 1: Predicted ^1H NMR Data for **5-Oxopentanoic Acid**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~9.8	Triplet (t)	1H	H-5 (Aldehyde)
~2.5	Triplet (t)	2H	H-2
~2.3	Triplet (t)	2H	H-4
~1.9	Quintet	2H	H-3
~11.0	Singlet (s, broad)	1H	-COOH

Note: Predicted values are based on standard chemical shift tables and may vary depending on the solvent and concentration.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will exhibit five signals, one for each unique carbon atom in **5-oxopentanoic acid**.

Table 2: Predicted ^{13}C NMR Data for **5-Oxopentanoic Acid**

Chemical Shift (δ , ppm)	Assignment
~202	C-5 (Aldehyde C=O)
~179	C-1 (Carboxylic Acid C=O)
~43	C-4
~33	C-2
~21	C-3

Note: Predicted values are based on standard chemical shift tables and may vary depending on the solvent.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The spectrum of **5-oxopentanoic acid** will be characterized by the distinct absorption bands of the carboxylic acid and aldehyde groups.

Table 3: Predicted IR Absorption Bands for **5-Oxopentanoic Acid**

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
3300-2500	Strong, Broad	O-H stretch (Carboxylic acid)
~2950	Medium	C-H stretch (Aliphatic)
~2820, ~2720	Medium, Weak	C-H stretch (Aldehyde)
~1730	Strong	C=O stretch (Aldehyde)
~1710	Strong	C=O stretch (Carboxylic acid)
~1200	Medium	C-O stretch (Carboxylic acid)
~900	Medium, Broad	O-H bend (Carboxylic acid dimer)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Table 4: Predicted Mass Spectrometry Data for **5-Oxopentanoic Acid**

m/z	Proposed Fragment
116	$[M]^+$ (Molecular Ion)
115	$[M-H]^+$
99	$[M-OH]^+$
87	$[M-CHO]^+$
71	$[M-COOH]^+$
45	$[COOH]^+$
29	$[CHO]^+$

Experimental Protocols

The following are detailed methodologies for acquiring the spectroscopic data for **5-oxopentanoic acid**.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **5-oxopentanoic acid** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$, or D_2O). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrumentation: A 300 MHz or higher field NMR spectrometer.
- 1H NMR Acquisition:
 - Acquire the spectrum at room temperature.
 - Use a standard pulse sequence.
 - Set the spectral width to cover the range of 0-12 ppm.
 - The number of scans can be adjusted to achieve an adequate signal-to-noise ratio (typically 8-16 scans).
- ^{13}C NMR Acquisition:

- Acquire the spectrum using a proton-decoupled pulse sequence.
- Set the spectral width to cover the range of 0-220 ppm.
- A higher number of scans will be required to obtain a good signal-to-noise ratio (typically 128 or more scans).

IR Spectroscopy

- Sample Preparation:
 - Solid (KBr pellet): Mix a small amount of the solid sample with dry potassium bromide (KBr). Grind the mixture to a fine powder and press it into a thin, transparent pellet.
 - Liquid Film: If the sample is a low-melting solid or can be dissolved in a volatile solvent, a thin film can be cast onto a salt plate (e.g., NaCl or KBr).
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition:
 - Record a background spectrum of the empty sample compartment or the pure KBr pellet.
 - Place the sample in the spectrometer and record the spectrum.
 - The spectrum is typically scanned over the range of 4000-400 cm^{-1} .

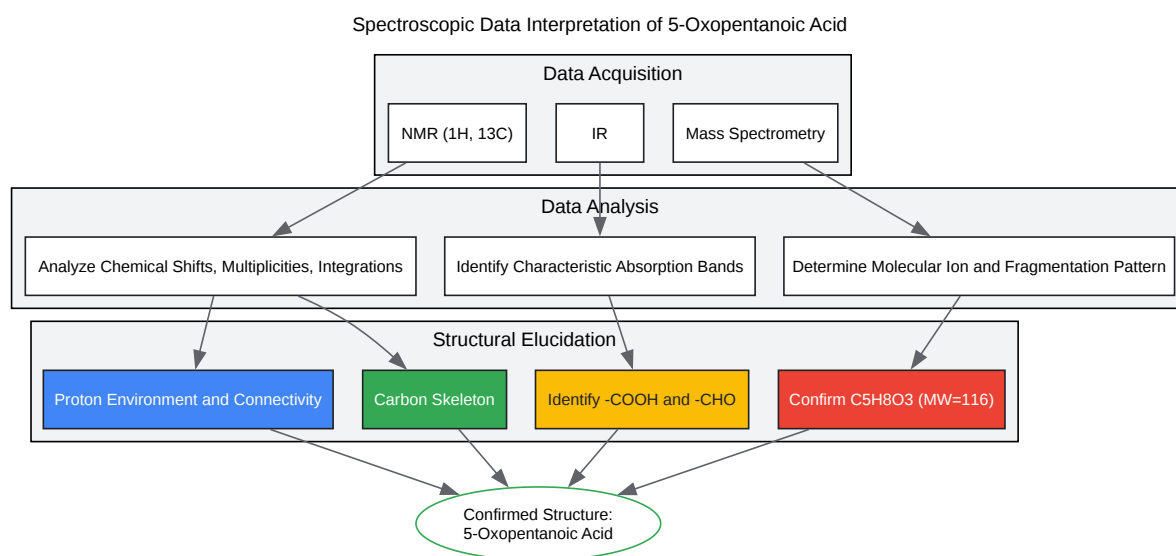
Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of **5-oxopentanoic acid** in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Instrumentation: A mass spectrometer with an appropriate ionization source, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Acquisition:
 - EI-MS: Introduce the sample into the ion source (often via a gas chromatograph for separation and introduction). The standard electron energy for ionization is 70 eV.

- ESI-MS: Infuse the sample solution directly into the ESI source. The analysis can be performed in either positive or negative ion mode.
- Scan a mass range appropriate for the expected molecular weight (e.g., m/z 10-200).

Logical Interpretation Workflow

The following diagram illustrates the logical workflow for the spectroscopic data interpretation of **5-oxopentanoic acid**.



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